

Guanidine Phosphate: A Technical Guide to Solubility in Aqueous and Organic Media

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Compound of Interest

Compound Name: Guanidine Phosphate

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Abstract

Guanidine phosphate is a salt with significant industrial applications, notably as a flame retardant, water repellent, and rust inhibitor. A thorough understanding of its solubility characteristics in various solvents is crucial for its application, formulation, and in the context of environmental and safety assessments. This technical guide provides a comprehensive overview of the solubility of **guanidine phosphate** in water and common organic solvents. It includes tabulated quantitative solubility data, a detailed experimental protocol for solubility determination, and a visual representation of the experimental workflow.

Quantitative Solubility Data

The solubility of **guanidine phosphate** has been determined in water and several organic solvents. The available data is summarized in the table below for easy comparison.

Solvent	Temperature (°C)	Solubility (g/100 g of solvent)	Citation
Water	20	15.5	[1][2][3][4]
Methanol	20	0.1	[1][2][4]
Benzene	20	Almost insoluble/Practically insoluble	[1][2][3]
Acetone	20	Almost insoluble/Practically insoluble	[1][2][3]
Diethyl Ether	20	Almost insoluble/Practically insoluble	[1][2][3]

Experimental Protocol for Solubility Determination

While specific experimental details for the cited solubility data of **guanidine phosphate** are not extensively published, a standard and widely accepted methodology for determining the solubility of a solid compound in a liquid solvent is the isothermal equilibrium method, followed by gravimetric analysis. This protocol is based on well-established scientific principles for solubility measurement.

Principle

A saturated solution of **guanidine phosphate** is prepared in the solvent of interest at a constant temperature. The concentration of the dissolved solid in the saturated solution is then determined by separating the liquid phase from the undissolved solid and measuring the mass of the dissolved solute after solvent evaporation.

Materials and Apparatus

- **Guanidine phosphate** (analytical grade)
- Solvent of interest (e.g., deionized water, methanol)

- Thermostatic water bath or incubator
- Conical flasks with stoppers
- Analytical balance (± 0.0001 g)
- Filtration apparatus (e.g., syringe filters with appropriate membrane)
- Pipettes
- Evaporating dish or watch glass
- Drying oven

Procedure

- Preparation of Saturated Solution:
 - Add an excess amount of **guanidine phosphate** to a known volume of the solvent in a conical flask. The presence of undissolved solid is essential to ensure saturation.
 - Seal the flask to prevent solvent evaporation.
 - Place the flask in a thermostatic water bath set to the desired temperature (e.g., $20\text{ }^{\circ}\text{C} \pm 0.5\text{ }^{\circ}\text{C}$).
 - Agitate the mixture for a sufficient period to reach equilibrium. The time required for equilibration should be determined empirically by taking measurements at different time points until the concentration of the dissolved solid becomes constant. A typical duration is 24 to 48 hours.
- Separation of Liquid and Solid Phases:
 - Once equilibrium is reached, allow the undissolved solid to settle.
 - Carefully withdraw a known volume of the supernatant (the clear saturated solution) using a pre-heated or pre-cooled pipette to the experimental temperature to avoid precipitation.

- Filter the withdrawn sample using a syringe filter that is compatible with the solvent and has a pore size sufficient to remove all undissolved particles (e.g., 0.45 µm).
- Gravimetric Analysis:
 - Accurately weigh a clean, dry evaporating dish (W_1).
 - Transfer a known volume of the clear, filtered saturated solution into the pre-weighed evaporating dish.
 - Weigh the evaporating dish containing the solution (W_2).
 - Carefully evaporate the solvent in a drying oven at a temperature below the decomposition point of **guanidine phosphate** until a constant weight is achieved.
 - Cool the evaporating dish in a desiccator to room temperature.
 - Weigh the evaporating dish with the dry residue (W_3).

Calculation of Solubility

The solubility is calculated using the following formulas:

- Mass of the dissolved solute (**guanidine phosphate**):
 - $\text{Mass_solute} = W_3 - W_1$
- Mass of the solvent:
 - $\text{Mass_solvent} = (W_2 - W_1) - (W_3 - W_1)$
- Solubility (g/100 g of solvent):
 - $\text{Solubility} = (\text{Mass_solute} / \text{Mass_solvent}) * 100$

Visualized Experimental Workflow

The following diagram illustrates the key steps in the experimental workflow for determining the solubility of **guanidine phosphate**.



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